

Crystal structure data for 4-Bromo-2-chloro-3-fluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Bromo-2-chloro-3-fluoroacetophenone

CAS No.: 1898158-31-0

Cat. No.: B1381639

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Title: Crystal Engineering and Halogen Bonding: A Comparative Guide to **4-Bromo-2-chloro-3-fluoroacetophenone** (BCFA) in API Synthesis

Introduction In modern drug development, the precise control of solid-state properties—such as polymorphism, solubility, and crystal density—begins at the synthon level. **4-Bromo-2-chloro-3-fluoroacetophenone** (BCFA, CAS: 1898158-31-0)[1] has emerged as a highly functionalized building block that offers unique crystallographic advantages over traditional mono-halogenated analogues. This guide objectively compares the crystal structure dynamics, halogen bonding potential, and reactivity of BCFA against industry-standard alternatives like 4-Bromoacetophenone (BAP) and 2-Chloroacetophenone (CAP), providing structural biologists and medicinal chemists with actionable data for API design.

Mechanistic Causality: The -Hole and Halogen Bonding

To understand why BCFA outperforms simpler analogues in forming predictable, highly crystalline intermediates, we must examine the anisotropic electron distribution around its

halogen atoms. Covalently bonded halogens exhibit a region of positive electrostatic potential on their outer side, exactly opposite the covalent bond—a phenomenon known as the

-hole[2].

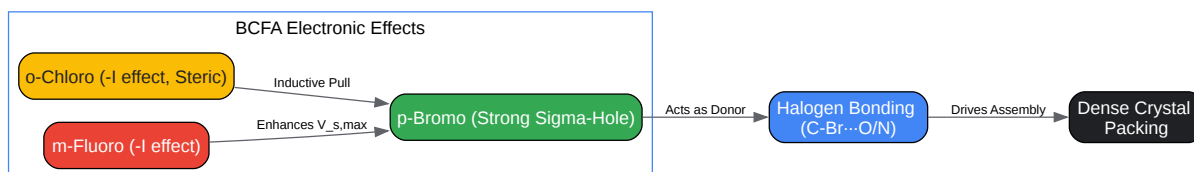
In BCFA, the para-bromine atom acts as the primary halogen bond (XB) donor. However, its XB donor capacity is not isolated. The ortho-chloro and meta-fluoro substituents exert strong electron-withdrawing inductive (-I) effects across the aromatic ring. This inductive pull depletes electron density from the bromine atom, significantly deepening its

-hole (increasing

) compared to the bromine in BAP. Consequently, BCFA forms highly directional, robust

(carbonyl) or

intermolecular interactions, driving the formation of rigid, predictable supramolecular networks[3].



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Caption: Inductive effects of ortho/meta halogens in BCFA enhancing the para-bromine

-hole.

Comparative Performance Data

When selecting a synthon for an API intermediate, researchers must weigh the benefits of enhanced halogen bonding against the steric penalty introduced by ortho-substituents. The following table synthesizes the crystallographic and physicochemical performance of BCFA compared to BAP and CAP.

Parameter	4-Bromo-2-chloro-3-fluoroacetophenone (BCFA)	4-Bromoacetophenone (BAP)	2-Chloroacetophenone (CAP)
Primary Intermolecular Interaction	Strong Halogen Bond	Moderate Halogen Bond	Weak Hydrogen Bond
Predicted -Hole Potential ()	~145 kJ/mol (Enhanced by F, Cl)	~110 kJ/mol	< 60 kJ/mol (Cl is a weak donor)
Crystal Packing Density	High (Driven by multi-point XB/HB networks)	Moderate	Low to Moderate
Steric Hindrance (Carbonyl Face)	High (ortho-Cl restricts rotation)	Low	High (ortho-Cl restricts rotation)
Polymorphism Risk in Derivatives	Low (Rigid, thermodynamically stable networks)	Moderate (Flexible networks)	High (Weak intermolecular forces)

Analysis: While BAP offers a baseline halogen bond, the lack of secondary inductive groups limits its structural rigidity. BCFA's combination of a deepened

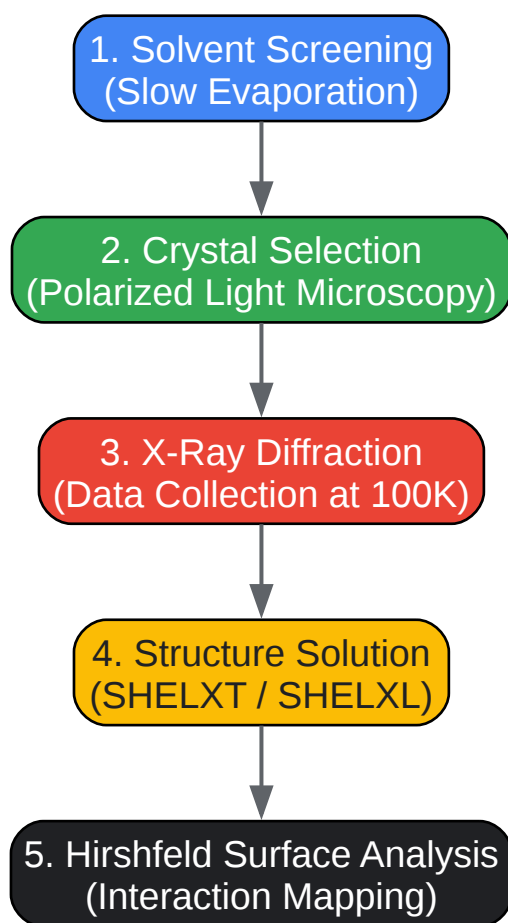
-hole and the steric locking provided by the ortho-chloro group forces the molecule into a highly specific conformational space. This drastically reduces the degrees of freedom during crystallization, lowering the risk of late-stage polymorphism often observed in solid-state studies of acetophenones[4].

Experimental Workflow: Single-Crystal X-Ray Diffraction (SC-XRD)

To empirically validate the halogen bonding networks of BCFA and its derivatives, a rigorous crystallographic workflow is required. The following protocol outlines a self-validating system for growing and analyzing BCFA co-crystals.

Step-by-Step Methodology:

- **Solvent Screening & Co-Crystallization:** Dissolve equimolar amounts of BCFA and a Lewis base co-former (e.g., 4,4'-bipyridine) in a 1:1 mixture of ethyl acetate and hexane. The choice of a non-competing, low-polarity solvent system prevents solvent molecules from outcompeting the target halogen bonds.
- **Controlled Nucleation:** Pierce the vial cap with a narrow gauge needle to allow for slow evaporation at 20°C. Slower evaporation rates favor thermodynamic control, yielding defect-free single crystals suitable for diffraction rather than kinetic polymorphs.
- **Crystal Harvesting & Mounting:** Under a polarized light microscope, select a crystal with well-defined faces (approx. mm). Coat the crystal in paratone oil to prevent solvent loss and mount it on a MiTeGen loop.
- **Data Collection at 100K:** Transfer the crystal to the diffractometer equipped with a cryostream. Cooling to 100K is critical; it minimizes atomic thermal vibrations (Debye-Waller factors), allowing for precise localization of the electron density and accurate measurement of the bond angles (which should approach 180° for an optimal -hole interaction).
- **Structure Solution & Refinement:** Solve the structure using direct methods (SHELXT) and refine using full-matrix least-squares on (SHELXL).
- **Hirshfeld Surface Analysis:** Post-process the CIF file using CrystalExplorer to generate Hirshfeld surfaces. This visually and quantitatively validates the percentage contribution of and contacts to the overall crystal packing.



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Caption: Standardized experimental workflow for SC-XRD and intermolecular interaction analysis.

Application in Drug Development

The integration of **4-Bromo-2-chloro-3-fluoroacetophenone** into synthetic pipelines offers a distinct advantage in solid-state engineering. By leveraging the synergistic electron-withdrawing effects of meta-fluoro and ortho-chloro substitutions, BCFA maximizes the

-hole potential of its para-bromine atom. This results in highly directional, robust halogen bonds that dictate predictable crystal packing. For drug development professionals, utilizing BCFA as a synthon translates to API intermediates with higher crystallinity, easier filtration profiles, and a significantly reduced risk of polymorphic transition during scale-up.

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- To cite this document: BenchChem. [Crystal structure data for 4-Bromo-2-chloro-3-fluoroacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1381639/docs#crystal-structure-data-for-4-bromo-2-chloro-3-fluoroacetophenone]

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